

An In-depth Technical Guide to (-)-Pyraclofos: Properties, Synthesis, and Enantioselective Bioactivity

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (-)-Pyraclofos

CAS No.: 1374255-23-8

Cat. No.: B12726557

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of the organophosphorus insecticide Pyraclofos, with a specific focus on its chiral properties and the distinct characteristics of its enantiomers. As a chiral compound, the biological activity and toxicity of Pyraclofos are enantioselective, a critical consideration for its application and risk assessment.

Core Identification and Physicochemical Properties

Pyraclofos is a chiral organothiophosphate insecticide. While a specific CAS number for the (-)-**Pyraclofos** enantiomer is not distinctly indexed in common chemical databases, the racemic mixture is well-documented.

Identifier	Value	Source
Compound Name	(-)-Pyraclofos	N/A
Racemic Pyraclofos CAS Number	89784-60-1	[1] [2] [3] [4] [5]
Deprecated Racemic CAS Number	77458-01-6	[1] [6] [7]
Molecular Formula	C ₁₄ H ₁₈ ClN ₂ O ₃ PS	[1] [3]
Molecular Weight	360.8 g/mol	[1]
IUPAC Name	O-[1-(4-chlorophenyl)-1H-pyrazol-4-yl] O-ethyl S-propyl phosphorothioate	[3]

Physicochemical Properties of Racemic Pyraclofos:

Property	Value	Source
Appearance	Colorless to white crystalline solid	[8] [9]
Melting Point	38-45 °C	[10]
Boiling Point	Decomposes before boiling	[9]
Solubility in Water	Low to moderate	[2]
LogP (Octanol-Water Partition Coefficient)	3.8	[1]
Vapor Pressure	1.87 x 10 ⁻⁵ mmHg at 25 °C	[8]

Enantiomers of Pyraclofos: Absolute Configuration and Bioactivity

The phosphorus atom in Pyraclofos is a chiral center, leading to the existence of two enantiomers. The relationship between the optical rotation and the absolute configuration has

been determined as:

- S-(+)-Pyraclofos
- R-(-)-Pyraclofos[11][12]

This distinction is crucial as the enantiomers exhibit significantly different biological activities.

Enantioselective Toxicity:

The primary mechanism of action for Pyraclofos, like other organophosphate insecticides, is the inhibition of the enzyme acetylcholinesterase (AChE).[2][3] This inhibition leads to an accumulation of the neurotransmitter acetylcholine, causing overstimulation of the nervous system and ultimately death in target pests.[8]

Research has demonstrated a marked difference in the inhibitory potency of the Pyraclofos enantiomers:

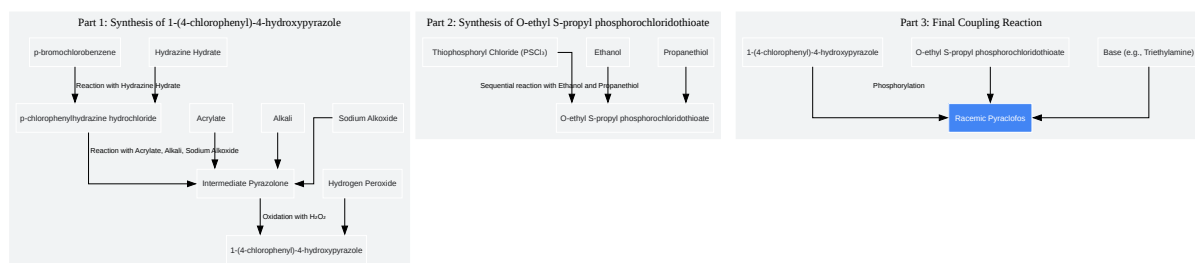
- R-(-)-Pyraclofos is a significantly more potent inhibitor of acetylcholinesterase than its S-(+)-enantiomer.[13][14][15] One study found (-)-Pyraclofos to be approximately 15 times more potent in inhibiting butyrylcholinesterase (BChE), a related enzyme.[13][15]
- Interestingly, while the R-(-)-enantiomer is the more effective insecticide, the S-(+)-enantiomer has been shown to exhibit higher acute toxicity to certain non-target aquatic organisms, such as *Daphnia magna*. [13][15]

This enantioselectivity highlights the importance of studying the individual isomers to fully understand the efficacy and environmental impact of Pyraclofos.

Proposed Synthesis of Racemic Pyraclofos

While a detailed, step-by-step protocol for the industrial synthesis of racemic Pyraclofos is not readily available in the public domain, a plausible synthetic route can be proposed based on the known synthesis of its key intermediates and general principles of organophosphate chemistry. This proposed pathway involves two main stages: the synthesis of the pyrazole intermediate and the final phosphorylation reaction.

Diagram of Proposed Synthesis Pathway:



[Click to download full resolution via product page](#)

Caption: Proposed synthetic pathway for racemic Pyraclofos.

Part 1: Synthesis of 1-(4-chlorophenyl)-4-hydroxypyrazole

The synthesis of this key intermediate has been described in patent literature.^[16]

- **Step 1: Formation of p-chlorophenylhydrazine hydrochloride.** p-Bromochlorobenzene is reacted with hydrazine hydrate in the presence of a phase transfer catalyst and a solvent to yield p-chlorophenylhydrazine hydrochloride. This method is advantageous as it reduces wastewater compared to older methods.^[16]
- **Step 2: Formation of an intermediate pyrazolone.** The p-chlorophenylhydrazine hydrochloride is then reacted with an acrylate, an alkali, and a sodium alkoxide in toluene to form a pyrazolone intermediate.^[16]

- Step 3: Oxidation to 1-(4-chlorophenyl)-4-hydroxypyrazole. The pyrazolone intermediate is oxidized using hydrogen peroxide in an alkaline solution to yield the final intermediate, 1-(4-chlorophenyl)-4-hydroxypyrazole.[\[16\]](#)

Part 2: Synthesis of O-ethyl S-propyl phosphorochloridothioate

This reagent is synthesized from thiophosphoryl chloride (PSCl_3) through sequential reactions with ethanol and propanethiol. The order of addition and reaction conditions are critical to ensure the desired product is formed.

Part 3: Final Coupling Reaction (Proposed)

- Step 4: Phosphorylation. 1-(4-chlorophenyl)-4-hydroxypyrazole is reacted with O-ethyl S-propyl phosphorochloridothioate in an inert solvent. A base, such as triethylamine, is typically required to neutralize the hydrochloric acid byproduct of the reaction. This type of reaction is a standard method for the synthesis of organophosphate esters.

Chiral Separation of Pyraclofos Enantiomers

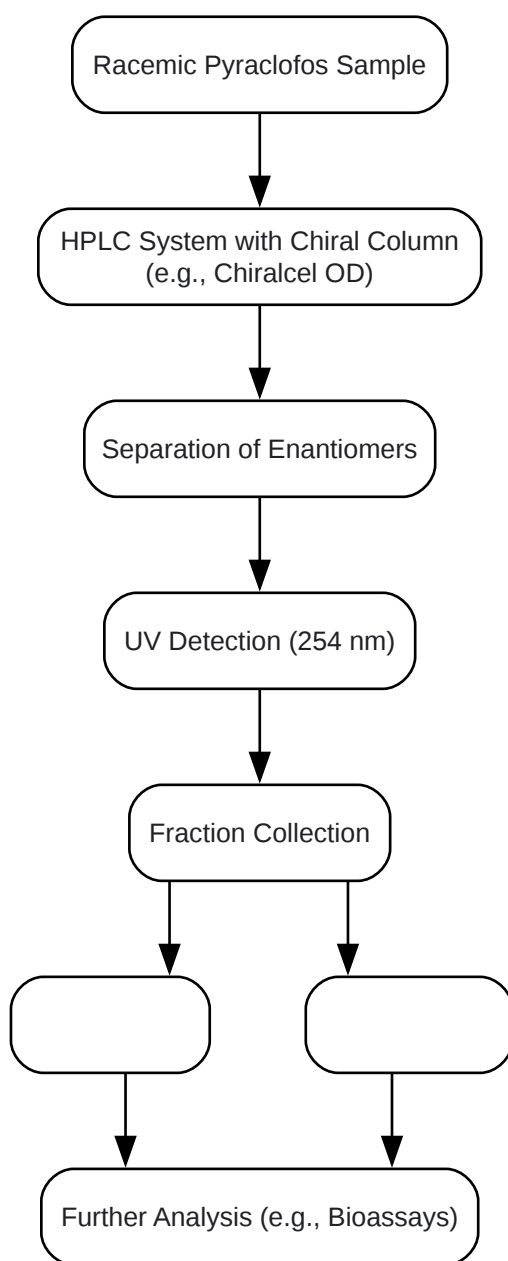
The separation of Pyraclofos enantiomers is essential for studying their individual biological activities. High-performance liquid chromatography (HPLC) using chiral stationary phases (CSPs) is the most effective method for this purpose.

Experimental Protocol for Chiral HPLC Separation:

- Instrumentation: A standard HPLC system equipped with a UV detector is suitable.
- Chiral Columns: Polysaccharide-based CSPs have shown excellent results for the separation of Pyraclofos enantiomers. Specifically, Chiralcel OD and Chiralpak AD columns have been reported to achieve baseline resolution.[\[13\]](#)[\[15\]](#)
- Mobile Phase: A mixture of n-hexane and an alcohol (e.g., isopropanol or ethanol) is typically used as the mobile phase. The optimal ratio of hexane to alcohol will need to be determined empirically to achieve the best separation.
- Detection: The enantiomers can be detected using a UV detector, typically at a wavelength of 254 nm.

- Elution Order: The elution order of the enantiomers may vary depending on the specific chiral column used. For example, on a Chiralcel OD column, the (-)-enantiomer has been observed to elute before the (+)-enantiomer.[14]

Diagram of Chiral Separation Workflow:



[Click to download full resolution via product page](#)

Caption: Workflow for the chiral separation of Pyraclofos enantiomers.

Conclusion

Pyraclofos is a chiral insecticide with enantiomers that exhibit distinct toxicological profiles. The R-(-)-enantiomer is the more potent acetylcholinesterase inhibitor, making it the more effective insecticide. However, the S-(+)-enantiomer can display higher toxicity to certain non-target organisms. This enantioselectivity underscores the necessity of evaluating the biological and environmental effects of each enantiomer individually for a comprehensive risk assessment. The proposed synthesis and established chiral separation methods provide a framework for further research into the unique properties of each Pyraclofos enantiomer.

References

- Pyraclofos | C₁₄H₁₈ClN₂O₃PS | CID 93460 - PubChem. National Center for Biotechnology Information. [\[Link\]](#)
- Zhang, H., Chen, S., & Zhou, S. (2012). Enantiomeric separation and toxicity of an organophosphorus insecticide, pyraclofos. *Journal of agricultural and food chemistry*, 60(28), 6953–6959. [\[Link\]](#)
- Polysubstituted pyrazoles, part 5. Synthesis of new 1-(4-chlorophenyl)-4-hydroxy-1H-pyrazole-3-carboxylic acid hydrazide analogs and some derived ring systems. A novel class of potential antitumor and anti-HCV agents. *European journal of medicinal chemistry*, 38(11-12), 959–974. [\[Link\]](#)
- O-1-(4-Chlorophenyl)-4-pyrazolyl O-ethyl S-propyl phosphorothioate, Pyraclofos (primary CASRN is 89784-60-1) - Pharos. [\[Link\]](#)
- Enantiomeric Separation and Toxicity of an Organophosphorus Insecticide, Pyraclofos | *Journal of Agricultural and Food Chemistry*. ACS Publications. [\[Link\]](#)
- Liu, W., Gan, J., Schlenk, D., & Jury, W. A. (2008). Hydrolysis and soil sorption of insecticide pyraclofos. *Journal of agricultural and food chemistry*, 56(7), 2668–2672. [\[Link\]](#)
- (PDF) Polysubstituted pyrazoles, part 5. Synthesis of new 1-(4-chlorophenyl)-4-hydroxy-1H-pyrazole-3-carboxylic acid hydrazide analogs and some derived ring systems. A novel class of potential antitumor and anti-HCV agents. ResearchGate. [\[Link\]](#)

- Enantiomeric Separation and Toxicity of an Organophosphorus Insecticide, Pyraclofos. R Discovery. [\[Link\]](#)
- Deng, X., & Mani, N. S. (2006). Regioselective Synthesis of 1,3,5-Trisubstituted Pyrazoles by the Reaction of N-Monosubstituted Hydrazones with Nitroolefins. Organic Syntheses, 83, 51. [\[Link\]](#)
- pyraclofos data sheet. alanwood.net. [\[Link\]](#)
- Pyraclofos (Ref: OMS 3040) - AERU, University of Hertfordshire. [\[Link\]](#)
- Katla, R., Chowrasia, R., Manjari, P. S., da Silva, C. D. G., dos Santos, B. F., & Domingues, N. L. C. (2018). [Ce(L-Pro)₂]₂ (Oxa) as a heterogeneous recyclable catalyst: Synthesis of pyrazoles under mild reaction conditions. New Journal of Chemistry, 42(19), 16049–16055. [\[Link\]](#)
- Pyraclofos - NIST Chemistry WebBook. [\[Link\]](#)
- Method for synthesizing pyraclostrobin intermediate 1-(4-chlorophenyl)-3-hydroxy-1-h-pyrazole.
- Pyraclofos (Ref: OMS 3040). Veterinary Substances Database. [\[Link\]](#)
- Pharmaceuticals, Pesticides, and Poly- and Perfluoroalkyl Substances at Surface Water Occurrence Levels—Impact of Compound Specific Physicochemical Properties on Nanofiltration and Reverse Osmosis Processes. MDPI. [\[Link\]](#)
- Chlorpyrifos Technical Fact Sheet. National Pesticide Information Center. [\[Link\]](#)
- Chlorpyrifos - NIOSH Pocket Guide to Chemical Hazards. Centers for Disease Control and Prevention. [\[Link\]](#)
- PYRAZOLE CHEMISTRY IN CROP PROTECTION. Heterocycles. [\[Link\]](#)
- Photophysical and biological studies on structurally modified chlorophenyl-substituted pyrazolone derivatives. Der Pharma Chemica. [\[Link\]](#)

- Pyrazophos | C₁₄H₂₀N₃O₅PS | CID 26033 - PubChem. National Center for Biotechnology Information. [\[Link\]](#)
- Solubility and adsorption behaviors of chlorpyrifos-methyl in the presence of surfactants. Taylor & Francis Online. [\[Link\]](#)
- 1-(4-Chlorophenyl)-2-methyl-2-phenyl-5-(thiophen-2-yl)-1,2-dihydro-3H-pyrrol-3-one. MDPI. [\[Link\]](#)
- Pharmacological Evaluation and Computational Insights into Two Pyrazole Derivatives of (E)-3-(4-chlorophenyl). Latin American Journal of Pharmacy. [\[Link\]](#)
- Chlorpyrifos-methyl | C₇H₇Cl₃NO₃PS | CID 21803 - PubChem. National Center for Biotechnology Information. [\[Link\]](#)
- fao specifications and evaluations for agricultural pesticides chlorpyrifos. Food and Agriculture Organization of the United Nations. [\[Link\]](#)
- FAO Specifications and Evaluations for Agricultural Pesticides - CHLORPYRIFOS. Food and Agriculture Organization of the United Nations. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Pyraclofos | C₁₄H₁₈ClN₂O₃PS | CID 93460 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. CAS 89784-60-1: Pyraclofos | CymitQuimica [\[cymitquimica.com\]](https://cymitquimica.com)
- 3. medkoo.com [\[medkoo.com\]](https://medkoo.com)
- 4. O-1-(4-Chlorophenyl)-4-pyrazolyl O-ethyl S-propyl phosphorothioate, Pyraclofos (primary CASRN is 89784-60-1) - Pharos [\[pharos.habitablefuture.org\]](https://pharos.habitablefuture.org)
- 5. Pyraclofos | CAS 89784-60-1 | LGC Standards [\[lgcstandards.com\]](https://lgcstandards.com)
- 6. scbt.com [\[scbt.com\]](https://scbt.com)

- 7. Pyraclofos [webbook.nist.gov]
- 8. Chlorpyrifos Technical Fact Sheet [npic.orst.edu]
- 9. CDC - NIOSH Pocket Guide to Chemical Hazards - Chlorpyrifos [cdc.gov]
- 10. openknowledge.fao.org [openknowledge.fao.org]
- 11. Pyraclofos (Ref: OMS 3040) [sitem.herts.ac.uk]
- 12. Pyraclofos (Ref: OMS 3040) [sitem.herts.ac.uk]
- 13. Enantiomeric separation and toxicity of an organophosphorus insecticide, pyraclofos - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. pubs.acs.org [pubs.acs.org]
- 15. discovery.researcher.life [discovery.researcher.life]
- 16. CN105968048A - Method for synthesizing pyraclostrobin intermediate 1-(4-chlorophenyl)-3-hydroxy-1-h-pyrazole - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to (-)-Pyraclofos: Properties, Synthesis, and Enantioselective Bioactivity]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12726557/docs#an-in-depth-technical-guide-to-pyraclofos-properties-synthesis-and-enantioselective-bioactivity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)